

1-(2-Bromo-5-chlorophenyl)ethanone material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	1-(2-Bromo-5-chlorophenyl)ethanone
Cat. No.:	B1281923

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An In-depth Technical Guide to the Material Safety of **1-(2-Bromo-5-chlorophenyl)ethanone**

This guide provides a comprehensive overview of the material safety data for **1-(2-Bromo-5-chlorophenyl)ethanone** (CAS No. 935-99-9), a halogenated aromatic ketone utilized as a versatile building block in organic synthesis.^[1] Intended for researchers, chemists, and drug development professionals, this document moves beyond a standard Material Safety Data Sheet (MSDS) to offer a deeper, more contextual understanding of the compound's characteristics. The focus is on the causality behind safety protocols, ensuring a proactive and informed approach to laboratory handling.

Chemical Identity and Core Properties

1-(2-Bromo-5-chlorophenyl)ethanone, also known as 2'-Bromo-5'-chloroacetophenone, is a solid organic compound whose utility in medicinal chemistry and material science stems from the reactive potential of its halogenated phenyl ring.^[1] Understanding its fundamental properties is the first step in ensuring safe handling.

Property	Value	Source
IUPAC Name	1-(2-bromo-5-chlorophenyl)ethanone	[1] [2]
CAS Number	935-99-9	[1] [2] [3]
Molecular Formula	C ₈ H ₆ BrClO	[1] [2]
Molecular Weight	233.49 g/mol	[1] [2]
Appearance	Solid / Crystals	[1]
Melting Point	~155–156 °C (at reduced pressure)	[1]

Hazard Analysis and GHS Classification

The primary hazards associated with **1-(2-Bromo-5-chlorophenyl)ethanone** are related to its irritant properties and acute toxicity if ingested, inhaled, or absorbed through the skin. The presence of bromine and chlorine atoms on the aromatic ring enhances its electrophilic character and potential for biological interaction.[\[1\]](#)

The Globally Harmonized System (GHS) classification, as reported by the European Chemicals Agency (ECHA), provides a standardized summary of its potential hazards.[\[2\]](#)

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	

Expert Insight: The "Warning" pictogram signifies that while the hazards are significant, they are not as severe as those requiring the "Danger" signal word (e.g., corrosives). However, the combination of oral, dermal, and inhalation toxicity with serious eye irritation necessitates stringent adherence to personal protective equipment (PPE) protocols.

Emergency Protocols and First Aid

A rapid and correct response to accidental exposure is critical. The following protocols are based on established procedures for halogenated aromatic compounds and should be implemented immediately.

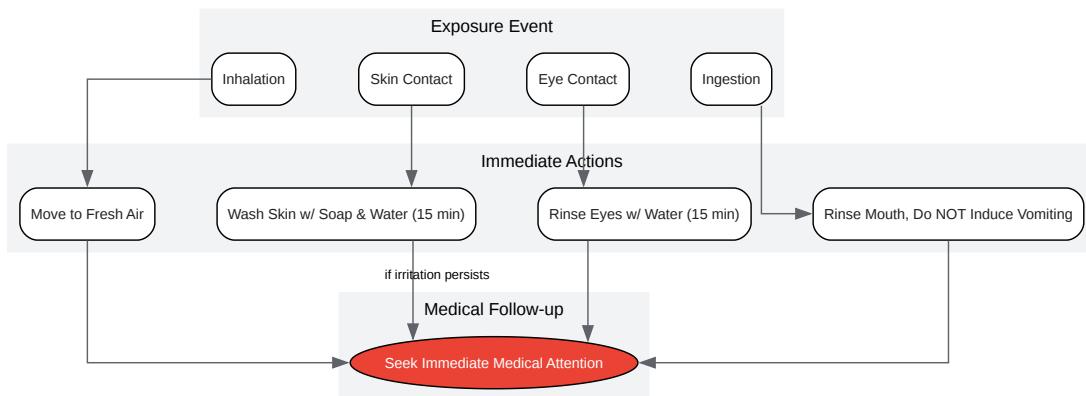
Experimental Protocol: First-Aid Response

- General Advice:
 - Move the victim from the hazardous area to fresh air immediately.
 - Consult a physician and provide them with this safety data sheet.[\[4\]](#)[\[5\]](#)
 - Remove all contaminated clothing without delay.[\[4\]](#)
- If Inhaled:

- Relocate the individual to an area with fresh air.[5][6]
- If breathing is difficult or has stopped, provide artificial respiration.[4][6]
- Seek immediate medical attention.[6]
- In Case of Skin Contact:
 - Immediately wash the affected area with plenty of soap and water for at least 15 minutes. [4][6]
 - If skin irritation develops or persists, seek medical advice.[5][6]
 - Contaminated clothing must be washed thoroughly before reuse.[5]
- In Case of Eye Contact:
 - Rinse the eyes cautiously and thoroughly with water for at least 15 minutes, making sure to rinse under the eyelids.[4][6]
 - Remove contact lenses if present and easy to do so. Continue rinsing.[5][6]
 - Persistent eye irritation requires immediate medical attention.[6]
- If Swallowed:
 - Rinse the mouth thoroughly with water. Do NOT induce vomiting.[6][7]
 - Never give anything by mouth to an unconscious person.[4]
 - Call a POISON CENTER or a doctor for treatment advice immediately.[6]

Emergency Response Workflow Diagram

Diagram 1: Emergency Response Workflow

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Caption: Emergency protocol for different exposure routes.

Safe Handling, Storage, and Disposal

Proactive measures are essential to prevent exposure and ensure chemical stability.

Handling and Personal Protective Equipment (PPE)

Safe handling is predicated on avoiding all direct contact and aerosol generation.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[5][6]} Facilities must be equipped with an eyewash station and a safety shower.^[5]

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[8][9]
 - Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber) inspected for integrity before use.[9] Wear a lab coat or a protective suit to prevent skin contact.[8]
 - Respiratory Protection: If working outside a fume hood or if dust generation is likely, use a NIOSH-approved particulate respirator.[8][9]
- Hygiene Practices: Wash hands thoroughly after handling and before any breaks.[5][6] Do not eat, drink, or smoke in the laboratory.[6]

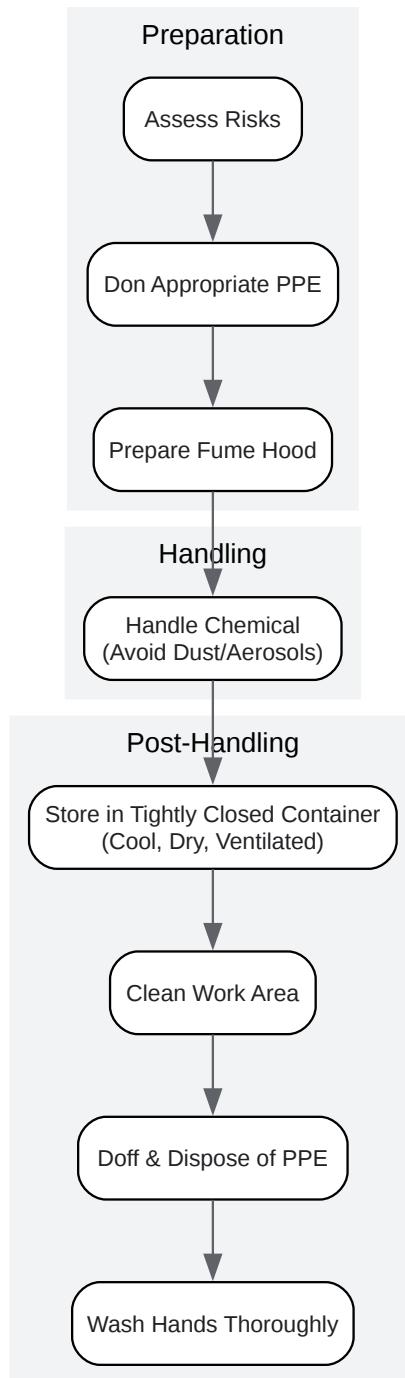
Storage

Proper storage preserves the compound's integrity and prevents accidental release.

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][6]
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[6][7]
- Security: For added safety, store in a locked cabinet or designated area to restrict access.[5][6]

Safe Handling & Storage Workflow

Diagram 2: Safe Handling & Storage Protocol

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Caption: Step-by-step workflow for safe laboratory handling.

Accidental Release and Disposal

- Spill Response:
 - Evacuate all non-essential personnel from the area.[9]
 - Ensure adequate ventilation.
 - Wearing full PPE, carefully sweep or vacuum the solid material.[6] Avoid generating dust.
 - Place the collected material into a suitable, labeled container for disposal.[4]
- Disposal: Dispose of the chemical and its container at an approved waste disposal facility, in accordance with all local, state, and federal regulations.[5][6] Do not allow the product to enter drains or waterways.[4]

Reactivity and Stability

- Chemical Stability: The compound is stable under normal, recommended storage conditions. [5][6]
- Conditions to Avoid: Avoid exposure to incompatible materials, excess heat, and moisture.[7] [10]
- Incompatible Materials: Strong oxidizing agents and strong bases.[6][7]
- Hazardous Decomposition Products: Thermal decomposition can produce toxic and irritating gases, including carbon monoxide (CO), carbon dioxide (CO₂), hydrogen bromide (HBr), and hydrogen chloride (HCl).[5][6][7]

Toxicological and Ecological Information

- Toxicological Profile: The primary toxicological concerns are acute effects from short-term exposure, as indicated by the GHS classifications (Harmful if swallowed, inhaled, or in contact with skin; Causes serious eye irritation).[2] There is currently no data available on chronic effects, carcinogenicity, or mutagenicity.

- Ecological Profile: No specific ecotoxicity data is available. However, as a matter of best practice, the compound should not be released into the environment, as halogenated aromatic compounds can be persistent and harmful to aquatic life.[7][11]

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- To cite this document: BenchChem. [1-(2-Bromo-5-chlorophenyl)ethanone material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1281923#1-2-bromo-5-chlorophenyl-ethanone-material-safety-data-sheet-msds>

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